

Proper Disposal of D-Psicose: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Psicose*

Cat. No.: *B196036*

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring safety and regulatory compliance. This guide provides detailed procedures for the safe and responsible disposal of **D-Psicose** (also known as D-Allulose), a rare sugar increasingly utilized in various research and development applications.

Immediate Safety and Handling Considerations

While **D-Psicose** is generally recognized as safe (GRAS) for use as a food ingredient by the U.S. Food and Drug Administration, it is essential to adhere to standard laboratory safety protocols when handling this compound.^{[1][2]} Always consult the Safety Data Sheet (SDS) for specific handling and personal protective equipment (PPE) recommendations. In case of a spill, avoid dust formation and ensure adequate ventilation.^{[3][4]}

Step-by-Step Disposal Procedures

The appropriate disposal method for **D-Psicose** depends on its purity, the quantity to be disposed of, and, most importantly, local, regional, and national hazardous waste regulations.^[3]

Step 1: Waste Characterization

Before disposal, laboratory personnel must determine if the **D-Psicose** waste is hazardous.

- **Pure D-Psicose:** In its pure form, **D-Psicose** is a natural sugar and is not classified as a hazardous material for transport by DOT, TDG, IATA, or IMDG.[3] Many natural products like sugars are not regulated as hazardous waste because they do not exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity.[5]
- **Contaminated D-Psicose:** If **D-Psicose** is mixed with solvents, heavy metals, or other hazardous chemicals, the entire mixture must be treated as hazardous waste.[5][6] This waste must be segregated from non-hazardous materials to avoid unnecessary disposal costs.[5]

Step 2: Consultation of Regulations

It is mandatory for the chemical waste generator to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3] University or company-specific environmental health and safety (EHS) offices are a primary resource for this information.

Step 3: Disposal of Non-Hazardous D-Psicose Waste

For pure, uncontaminated **D-Psicose** that has been confirmed as non-hazardous according to local regulations, the following methods may be permissible:

- **Drain Disposal:** For small quantities, dissolving the **D-Psicose** in a large amount of water and flushing it down the sanitary sewer is a potential option.[5] However, it is crucial to confirm that this is allowed by your local wastewater treatment authority. Do not empty undissolved solids or large quantities into drains to prevent clogging.[3][7]
- **Solid Waste Disposal:** Pure, solid **D-Psicose** may be permissible for disposal in the regular trash, similar to other non-hazardous natural products.[5]

Step 4: Disposal of Hazardous D-Psicose Waste

If the **D-Psicose** waste is classified as hazardous due to contamination, it must be managed through a licensed hazardous waste disposal program.[6][8]

- **Containerization:** Store the hazardous waste in a secure, leak-proof container that is compatible with the waste's chemical properties.[8]

- Labeling: Clearly label the container with "Hazardous Waste" and list all chemical constituents.[\[8\]](#)
- Storage: Keep the container sealed and store it in a designated hazardous waste accumulation area.[\[8\]](#)
- Collection: Arrange for pickup and disposal through your institution's EHS department or a certified hazardous waste disposal company.[\[6\]](#) Never dispose of hazardous waste down the drain or by evaporation.[\[6\]](#)

Quantitative Data Summary

The following table summarizes key properties of **D-Psicose** relevant to its handling and disposal.

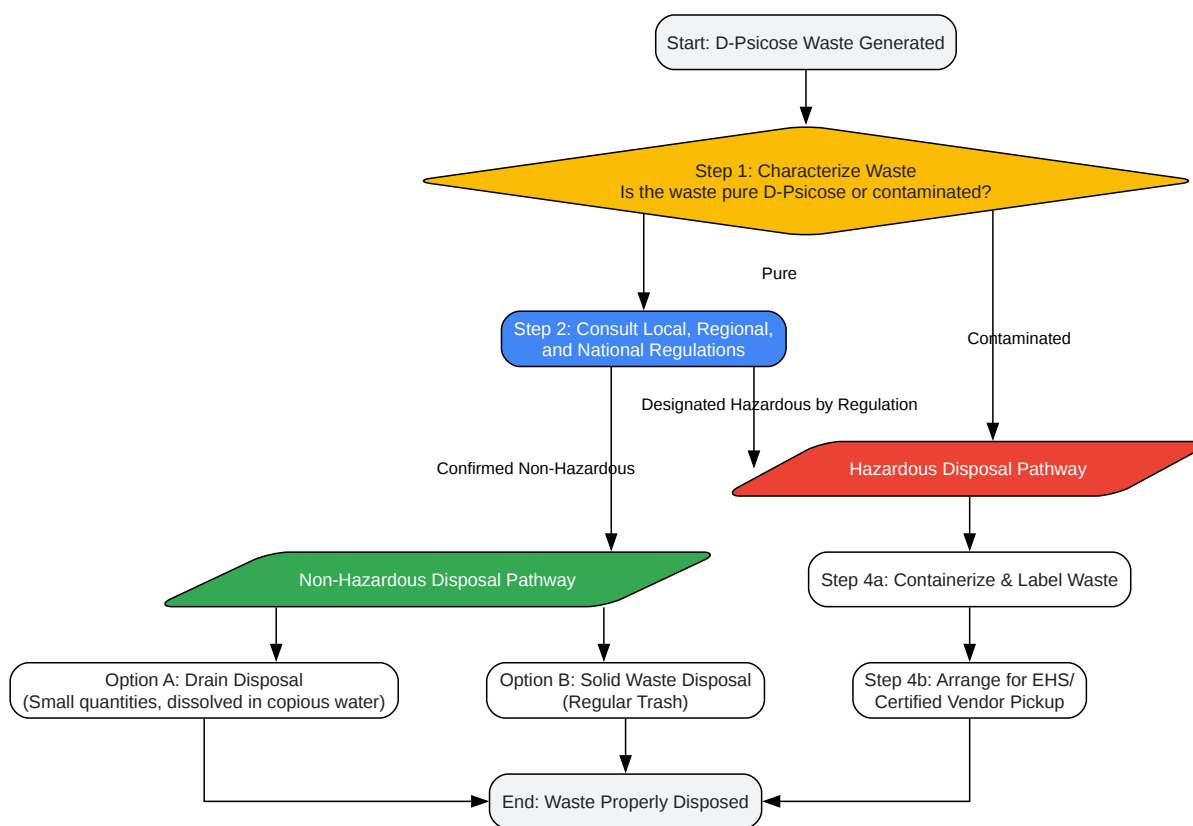
Property	Value	Source
CAS Number	551-68-8	[2] [3]
Synonyms	D-Allulose, D-ribo-2-hexulose, Pseudofructose	[9] [10]
Physical State	Viscous liquid or white crystalline solid	[10]
Melting Point	Approximately 109°C	[2] [4]
Solubility in Water	Extremely soluble (approx. 1.0 kg/L)	[10]
Hazard Classification	Not regulated for transport (DOT, TDG, IATA, IMDG)	[3]

Experimental Protocols

This document provides operational guidance and does not cite specific experimental protocols.

D-Psicose Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Psicose** waste in a laboratory setting.



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Caption: Decision workflow for the proper disposal of **D-Psicose**.

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- To cite this document: BenchChem. [Proper Disposal of D- Psicose: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196036#d-psicose-proper-disposal-procedures]

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